

cTEV6-2: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: cTEV6-2

Cat. No.: B15567232

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This technical guide provides a comprehensive overview of the discovery and synthesis of **cTEV6-2**, a potent covalent inhibitor of the Tobacco Etch Virus (TEV) protease. **cTEV6-2** stands out as the most potent inhibitor of TEV protease discovered to date, offering significant potential for various research and biotechnological applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Discovery of cTEV6-2

cTEV6-2 was identified through a sophisticated screening process utilizing an mRNA display platform.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This high-throughput selection method enabled the exploration of a vast library of macrocyclic peptides to find a potent covalent inhibitor.

The discovery process was centered on identifying a macrocyclic peptide that could form a covalent bond with a specific cysteine residue (C151) in the active site of the TEV protease.[\[6\]](#)[\[7\]](#) The use of a 1,3-dibromoacetone-vinyl sulfone (DBA-VS) linker was instrumental in the chemical functionalization and installation of a covalent "warhead" within the peptide library.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The screening platform successfully identified **cTEV6-2**, a macrocyclic peptide with a distinctive C-terminal cyclization, as a highly effective and specific inhibitor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data

The following table summarizes the key quantitative data for **cTEV6-2**.

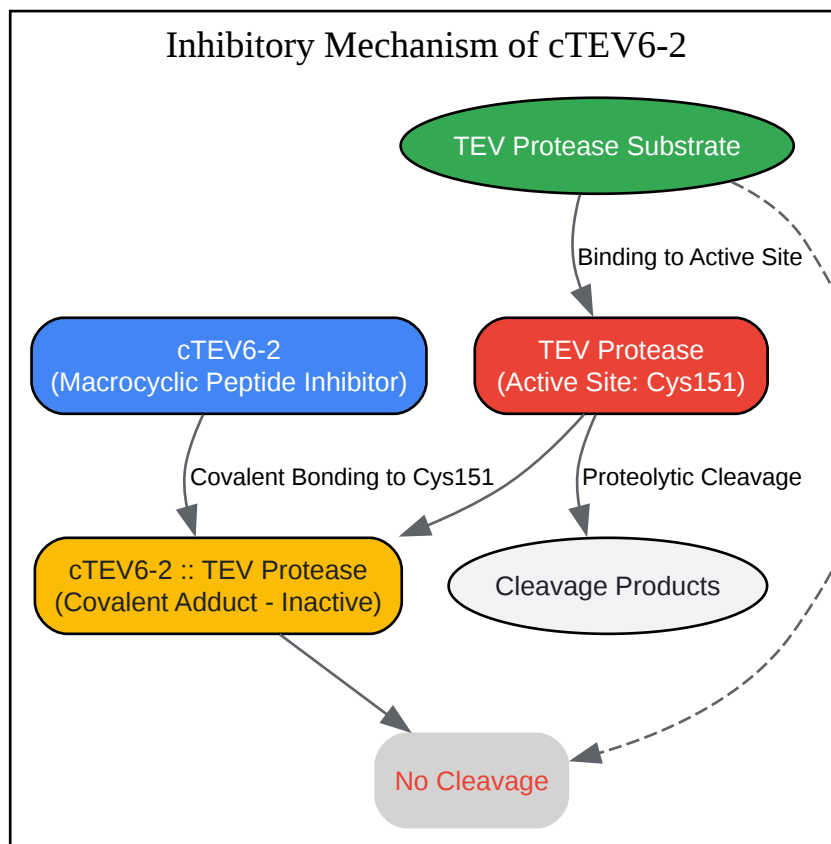
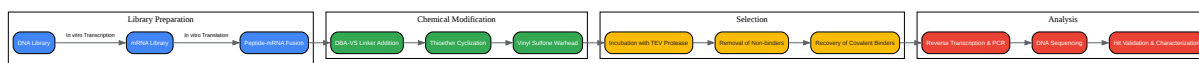
Parameter	Value	Reference
IC50	81.7 nM	[6] [7] [8]
Molecular Formula	C63H93N17O22S3	[7] [9]
Molecular Weight	1536.71 g/mol	[7] [9]

Synthesis of cTEV6-2

The synthesis of **cTEV6-2** is intrinsically linked to the mRNA display methodology used for its discovery. The process involves the in vitro generation of a library of peptide-mRNA fusion molecules, followed by chemical modifications to introduce the cyclization and the covalent warhead.

Experimental Workflow: mRNA Display for Covalent Macrocyclic Inhibitor Selection

The overall workflow for the discovery of **cTEV6-2** is depicted below. This process begins with a DNA library encoding a diverse set of peptides and culminates in the identification of potent covalent inhibitors.



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